

# ML-00253764 hydrochloride solubility in DMSO and water

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## Compound of Interest

Compound Name: ML-00253764 hydrochloride

Cat. No.: B2535455

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## ML-00253764 Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and handling of **ML-00253764 hydrochloride**. Below you will find frequently asked questions (FAQs), detailed experimental protocols, and solubility data to facilitate your research.

### Solubility Data

The solubility of **ML-00253764 hydrochloride** can vary between different sources and batches. The following table summarizes the available quantitative data for solubility in DMSO and water.

Solvent	Concentration (mg/mL)	Concentration (mM)	Source
DMSO	25 mg/mL	~60.4 mM	Cayman Chemical[1], ChemicalBook[2]
DMSO	41.37 mg/mL	100 mM	R&D Systems[3], Bio-Techne[4]
DMSO	12.5 mg/mL	30.21 mM	MedchemExpress[5][6]
Water	4.14 mg/mL	10 mM	R&D Systems[3], Bio-Techne[4]

Note: The molarity was calculated using the molecular weight of **ML-00253764 hydrochloride**, which is 413.71 g/mol .

## Frequently Asked Questions (FAQs)

Q1: Why is there a discrepancy in the reported solubility of **ML-00253764 hydrochloride** in DMSO across different suppliers?

A1: The variation in reported solubility values for **ML-00253764 hydrochloride** in DMSO (ranging from 12.5 mg/mL to 41.37 mg/mL) is a common occurrence for chemical compounds. [1][3][4][5][6] Several factors can contribute to these differences, including:

- Purity of the compound: Different batches may have slight variations in purity.
- Water content (hygroscopicity): DMSO is hygroscopic and can absorb moisture from the air. The presence of water can significantly impact the solubility of a compound.[5][6] It is recommended to use freshly opened, anhydrous DMSO for preparing stock solutions.[5][6]
- Method of dissolution: The temperature, agitation method (e.g., vortexing, sonication), and rate of solvent addition can all influence the final concentration achieved. Some protocols suggest warming and sonication to aid dissolution.[5][6]

- Subjective determination of solubility: The point at which a solution is considered "saturated" can be subjective and vary between laboratories.

Q2: What is the best practice for preparing a stock solution of **ML-00253764 hydrochloride** in DMSO?

A2: Given the variability in reported solubility, it is prudent to start with a conservative approach. We recommend aiming for the lower end of the reported solubility range (e.g., 12.5 mg/mL) and then adjusting as needed. For detailed steps, please refer to the Experimental Protocols section.

Q3: Can I dissolve **ML-00253764 hydrochloride** directly in aqueous buffers like PBS?

A3: Direct dissolution in aqueous buffers is generally not recommended for primary stock solutions. One source indicates a very low solubility of 0.5 mg/mL when a DMF stock solution is diluted 1:20 with PBS (pH 7.2).<sup>[1][2]</sup> It is best practice to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute this stock into your aqueous experimental medium.

Q4: How should I store the stock solution of **ML-00253764 hydrochloride**?

A4: Stock solutions in DMSO should be stored at -20°C or -80°C.<sup>[5][6]</sup> For short-term storage (up to one month), -20°C is acceptable, while for long-term storage (up to six months), -80°C is recommended.<sup>[5][6]</sup> Ensure the solution is stored in a tightly sealed container to prevent moisture absorption and degradation.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol is based on a reported solubility of at least 10 mM in DMSO.

Materials:

- **ML-00253764 hydrochloride** powder
- Anhydrous DMSO

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

#### Procedure:

- Weigh out the desired amount of **ML-00253764 hydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.14 mg (Molecular Weight: 413.71 g/mol ).
- Add the appropriate volume of anhydrous DMSO to the vial containing the compound.
- Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- If the compound does not fully dissolve, you can warm the solution to 37-60°C for a few minutes and/or sonicate the vial.[\[5\]](#)[\[6\]](#)
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[\[5\]](#)[\[6\]](#)

## Protocol 2: Preparation of Working Solutions for In Vitro Experiments

#### Materials:

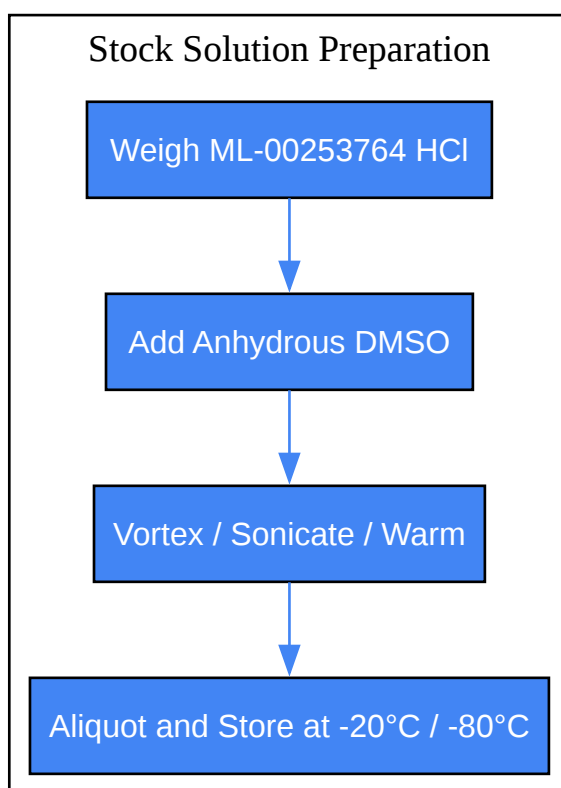
- 10 mM **ML-00253764 hydrochloride** stock solution in DMSO
- Appropriate cell culture medium or aqueous buffer

#### Procedure:

- Thaw a frozen aliquot of the 10 mM DMSO stock solution at room temperature.

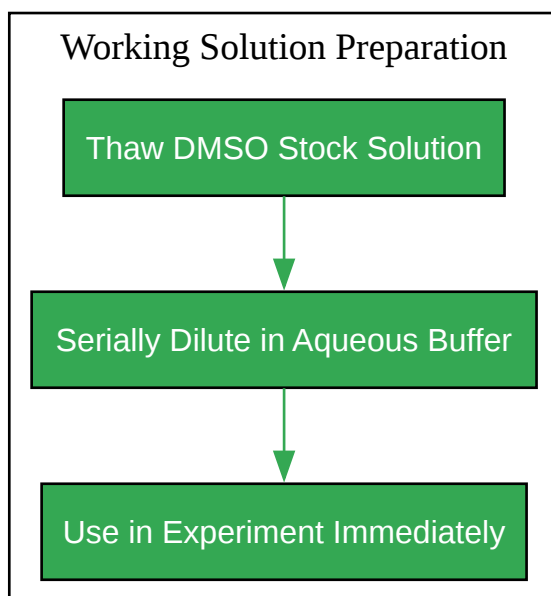
- Perform a serial dilution of the stock solution into your experimental medium to achieve the desired final concentration.
- Ensure that the final concentration of DMSO in the experimental medium is low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cellular toxicity.
- Always prepare fresh working solutions for each experiment.

## Visualized Workflows



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Caption: Workflow for preparing a stock solution of **ML-00253764 hydrochloride**.



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Caption: Workflow for preparing a working solution for in vitro experiments.

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- To cite this document: BenchChem. [ML-00253764 hydrochloride solubility in DMSO and water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2535455#ml-00253764-hydrochloride-solubility-in-dms-and-water]

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